

# An In-depth Technical Guide to Bis(triphenylsilyl)chromate: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: *Bis(triphenylsilyl)chromate*

Cat. No.: *B1148569*

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## Abstract

**Bis(triphenylsilyl)chromate**, with the chemical formula  $C_{36}H_{30}CrO_4Si_2$ , is a versatile and powerful oxidizing agent and catalyst with significant applications in organic synthesis and polymer chemistry.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the core properties, synthesis, and key applications of **bis(triphenylsilyl)chromate**, with a focus on its role in the oxidation of alcohols and as a catalyst in ethylene polymerization. Detailed experimental protocols and mechanistic insights are provided to assist researchers in its practical application.

## Core Properties

**Bis(triphenylsilyl)chromate** is a yellow to light orange powder.<sup>[1][2]</sup> It is recognized for its stability under standard conditions, though it is sensitive to air and moisture.<sup>[3]</sup> The presence of the bulky triphenylsilyl groups enhances its stability and selectivity in chemical transformations compared to other chromium(VI) reagents.<sup>[1]</sup>

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **bis(triphenylsilyl)chromate** is presented in Table 1.

Property	Value	Reference
Chemical Formula	$C_{36}H_{30}CrO_4Si_2$	[1]
Molecular Weight	634.79 g/mol	[1]
CAS Number	1624-02-8	[1]
Appearance	Yellow to light orange powder	[1][2]
Melting Point	159 °C (decomposes)	[1][4]
Purity	≥ 96%	[1]
Solubility	Sparingly soluble in water. Soluble in solvents like carbon tetrachloride and heptane.	[5]
IR Spectroscopy (Cr-O stretch)	985 $cm^{-1}$ , 974 $cm^{-1}$ (10.15 $\mu m$ , 10.27 $\mu m$ )	

Note on NMR and UV-Vis Spectroscopy: Due to the paramagnetic nature of the chromium(VI) center, obtaining high-resolution NMR spectra for **bis(triphenylsilyl)chromate** is challenging. Specific UV-Vis spectroscopic data is not readily available in the literature.

## Synthesis of Bis(triphenylsilyl)chromate

**Bis(triphenylsilyl)chromate** can be synthesized through various methods. Two common experimental protocols are detailed below.

### Synthesis from Triphenylchlorosilane and Potassium Dichromate

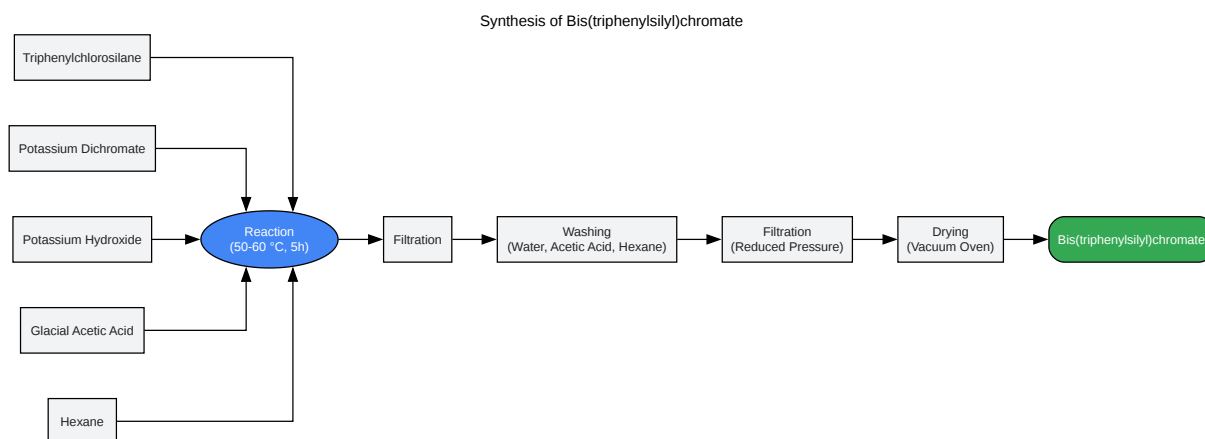
This method provides a high yield and purity of the final product.

Experimental Protocol:

- To a 500 ml three-neck flask equipped with a stirrer and a reflux condenser, add 30 g of triphenylchlorosilane, 13 g of potassium dichromate, 3 g of potassium hydroxide, 60 ml of glacial acetic acid, and 80 ml of hexane.

- Stir the reaction mixture at 50-60 °C for 5 hours.
- After the reaction is complete, filter the mixture.
- Wash the resulting solid sequentially with 140 ml of water, 70 ml of glacial acetic acid, and 70 ml of hexane.
- Filter the washed solid under reduced pressure.
- Dry the final product in a vacuum oven to obtain **bis(triphenylsilyl)chromate**. A yield of approximately 97.4% can be expected.

## Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **bis(triphenylsilyl)chromate**.

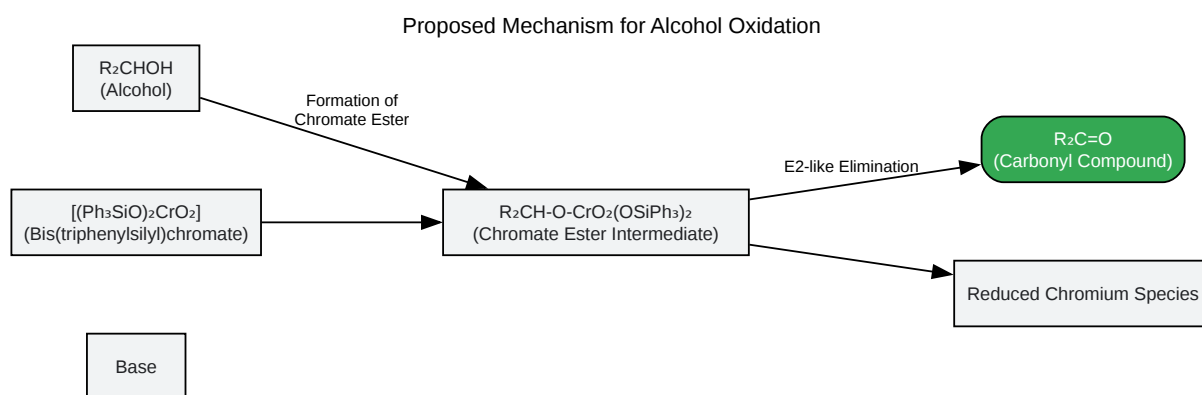
# Applications in Organic Synthesis

## Oxidation of Alcohols to Carbonyl Compounds

**Bis(triphenylsilyl)chromate** is a highly effective oxidizing agent for the conversion of primary and secondary alcohols to their corresponding aldehydes and ketones, respectively.[1] A key advantage of this reagent is its selectivity, often allowing for the oxidation of alcohols without affecting other sensitive functional groups.[1]

Proposed Mechanism of Alcohol Oxidation:

The oxidation of an alcohol by **bis(triphenylsilyl)chromate** is believed to proceed through the formation of a chromate ester intermediate, followed by an E2-like elimination of the alpha-proton to yield the carbonyl compound and a reduced chromium species.



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Caption: Proposed mechanism for the oxidation of alcohols.

Representative Experimental Protocol for Alcohol Oxidation:

The following protocol is adapted from a procedure for the related compound, bis(trimethylsilyl)chromate, and serves as a general guideline.

- In a round-bottom flask, dissolve the alcohol (1 equivalent) in a suitable solvent such as acetonitrile.
- Add **bis(triphenylsilyl)chromate** (catalytic amount, e.g., 3-5 mol%) to the solution.
- Add a co-oxidant, such as periodic acid (1 equivalent).
- Reflux the reaction mixture and monitor its progress by thin-layer chromatography (TLC).
- Upon completion, evaporate the solvent.
- Purify the crude product by column chromatography on silica gel to yield the corresponding aldehyde or ketone.

## Applications in Polymer Chemistry

### Ethylene Polymerization

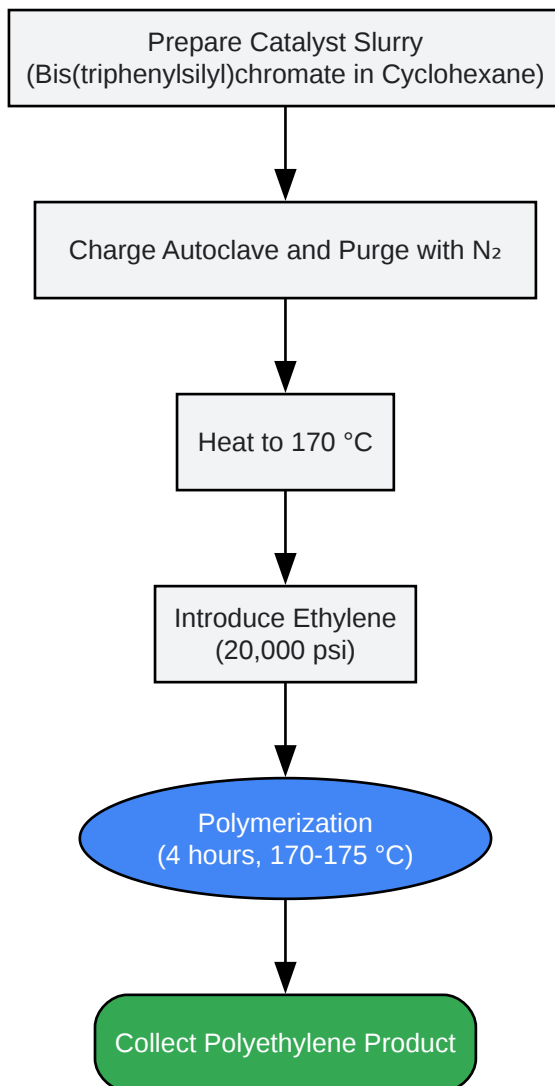
**Bis(triphenylsilyl)chromate** is an active catalyst for the polymerization of ethylene, often used with a silica-alumina support to enhance its activity. This catalytic system is crucial in the production of high-density polyethylene (HDPE).

Experimental Protocol for Ethylene Polymerization:

- Charge a dry, nitrogen-purged 300 ml stirred autoclave with 100 ml of dry cyclohexane.
- Add 0.5 g of **bis(triphenylsilyl)chromate** to the autoclave and purge the mixture with nitrogen for several minutes before sealing.
- Heat the vessel to 170 °C and pressure-bleed several times with nitrogen to remove any residual air.
- Introduce ethylene to an initial pressure of 20,000 psi.
- Allow the polymerization to proceed for 4 hours, maintaining the temperature at 170-175 °C.
- After the reaction, the solid polyethylene product can be collected.

## Ethylene Polymerization Workflow

### Workflow for Ethylene Polymerization



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Caption: General workflow for ethylene polymerization.

## Safety Information

**Bis(triphenylsilyl)chromate** is a hazardous substance and should be handled with appropriate safety precautions.

Hazard Category	GHS Codes
Acute Toxicity (Dermal)	H311 (Toxic in contact with skin)
Skin Sensitization	H317 (May cause an allergic skin reaction)
Carcinogenicity	H350 (May cause cancer)
Aquatic Hazard	H410 (Very toxic to aquatic life with long-lasting effects)

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Use chemical safety goggles and/or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator with appropriate cartridges (e.g., P3) when handling the powder.

Handle **bis(triphenylsilyl)chromate** in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes.

## Conclusion

**Bis(triphenylsilyl)chromate** is a valuable reagent for the scientific community, offering high selectivity and efficiency in oxidation reactions and polymerization catalysis. Its well-defined properties and synthesis routes make it an accessible tool for a wide range of chemical transformations. Proper handling and adherence to safety protocols are essential when working with this compound. This guide provides the foundational knowledge for researchers to effectively and safely utilize **bis(triphenylsilyl)chromate** in their work.

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